

Technical Guide: Isotopic Purity of N-Nitrosomethylethylamine-d5

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Compound of Interest

Compound Name: N-Nitrosomethylethylamine-d5

Cat. No.: B12392776

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **N-Nitrosomethylethylamine-d5** (NMEA-d5), a deuterated analog of the N-nitrosamine, N-Nitrosomethylethylamine. NMEA-d5 is commonly utilized as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the detection and quantification of its non-labeled counterpart in various matrices, including pharmaceutical products.^[1] The accuracy of these quantitative analyses is fundamentally reliant on the precise characterization of the isotopic purity of the deuterated standard.

This document outlines the methodologies for determining the isotopic purity of NMEA-d5, presents typical quantitative data in a structured format, and details the experimental protocols for its synthesis and analysis.

Quantitative Data on Isotopic Purity

The isotopic purity of **N-Nitrosomethylethylamine-d5** is a critical parameter that defines the distribution of its various isotopologs. This data is essential for accurate quantification in analytical applications. The following tables summarize the typical chemical and isotopic purity of a commercially available NMEA-d5 standard.

Table 1: Chemical and Isotopic Purity Specifications

Parameter	Specification
Chemical Purity (HPLC)	>95%
Isotopic Purity	>95%

Table 2: Isotopic Distribution of **N-Nitrosomethylethylamine-d5**

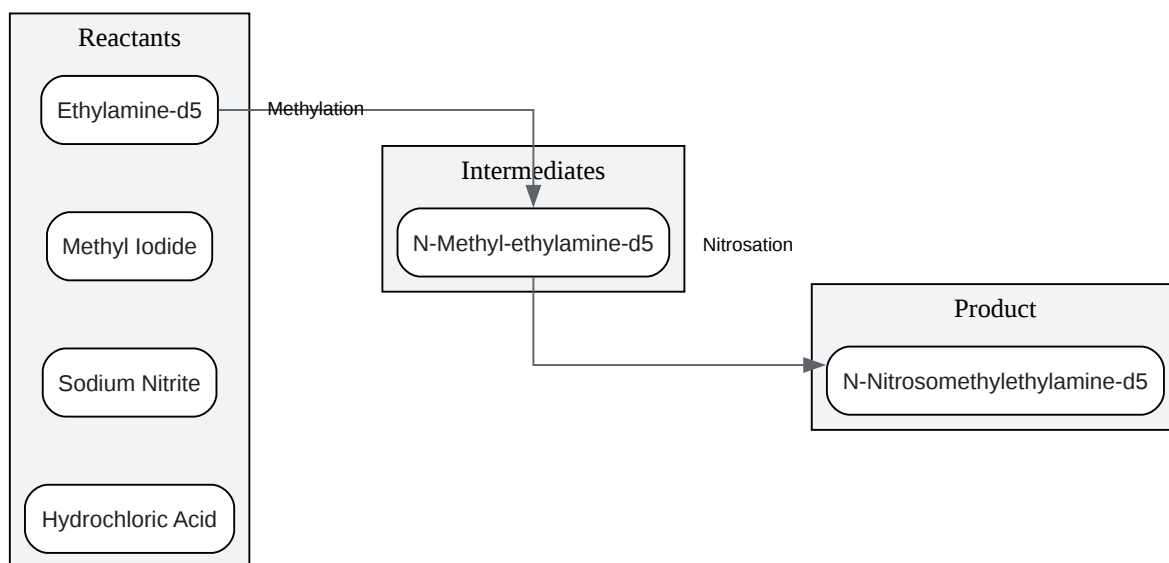
The isotopic distribution is determined by high-resolution mass spectrometry and provides the relative abundance of each isotopolog.

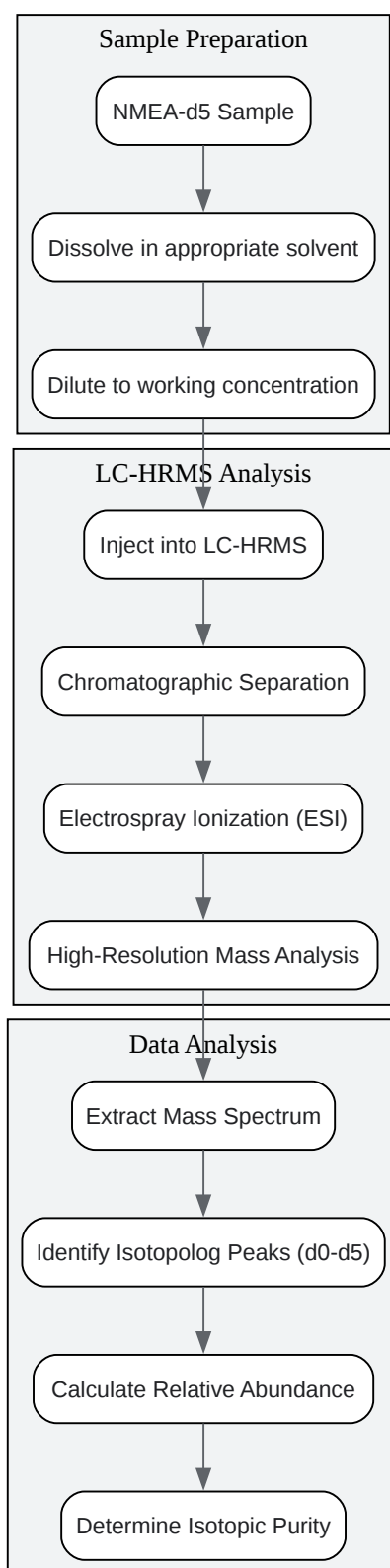
Isotopolog	Degree of Deuteration	Normalized Intensity (%)
d0	0	0.10
d1	1	0.05
d2	2	0.05
d3	3	0.50
d4	4	2.00
d5	5	97.30

Note: The data presented in Tables 1 and 2 are representative and based on typical certificates of analysis for analogous deuterated standards. Actual values may vary between different batches and suppliers.

Synthesis of N-Nitrosomethylethylamine-d5

The synthesis of **N-Nitrosomethylethylamine-d5** typically involves the nitrosation of a deuterated secondary amine precursor, N-methyl-ethylamine-d5. The following diagram illustrates a general synthetic pathway.





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References

- 1. medchemexpress.com [medchemexpress.com]
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